# Technical Monograph: 3-Allyl-4-hydroxybenzaldehyde

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Allyl-4-hydroxybenzaldehyde* |
| *CAS No.:* | *41052-88-4* |
| *Cat. No.:* | *B1275283* |

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High-Value Scaffold for Heterocyclic Synthesis and Pharmacophore Development[1][2]

## Executive Summary & Chemical Identity

**3-Allyl-4-hydroxybenzaldehyde** is a bifunctional aromatic building block characterized by the presence of a reactive aldehyde, a phenolic hydroxyl, and an allylic side chain.[1][2][3][4] Its primary utility in drug development lies in its role as a "privileged structure" for the synthesis of benzofurans and indole derivatives. Most notably, it serves as a critical intermediate in the synthesis of Treprostinil, a prostacyclin analog used to treat pulmonary arterial hypertension.

This guide details the structural parameters, thermodynamic driving forces of its synthesis (Claisen rearrangement), and its application in modern medicinal chemistry.

## Nomenclature & Identifiers

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| Parameter | Value |
|---|---|
| Preferred IUPAC Name | 4-Hydroxy-3-(prop-2-en-1-yl)benzaldehyde |
| Common Synonyms | 3-Allyl-4-hydroxybenzaldehyde; 2-Allyl-4-formylphenol |
| CAS Registry Number | 41052-88-4 |
| Molecular Formula | $C_{10}H_{10}O_2$ |
| Molecular Weight | 162.19 g/mol |
| SMILES | C=CCC1=C(C=CC(=C1)C=O)O |
| Appearance | Crystalline Solid / Low-melting Solid |

# Synthetic Architecture: The Claisen Rearrangement

The synthesis of **3-allyl-4-hydroxybenzaldehyde** is a textbook example of the aromatic Claisen rearrangement, a [3,3]-sigmatropic shift.[2] This pathway is preferred over direct allylation of 4-hydroxybenzaldehyde, which would lead to mixtures of O-alkylated and C-alkylated products with poor regioselectivity.[2]

## Mechanistic Causality[2]

- O-Allylation (Precursor Formation): The process begins with the Williamson ether synthesis of 4-hydroxybenzaldehyde to form 4-allyloxybenzaldehyde.[2]
- Sigmatropic Rearrangement: Upon heating (>200°C), the allyl group migrates from the oxygen atom to the ortho carbon. This proceeds via a concerted, six-membered chair-like transition state.[2]
- Re-aromatization: The immediate product of the rearrangement is a cyclohexadienone intermediate. The rapid tautomerization of this intermediate back to the phenol is the thermodynamic driving force, restoring aromaticity and yielding the final product.

## Visualization: Reaction Pathway

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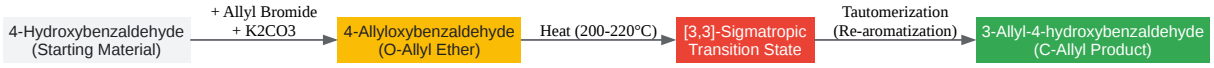
The following diagram illustrates the synthetic logic, moving from the precursor to the final rearranged scaffold.

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Caption: Stepwise synthesis via O-allylation followed by thermal Claisen rearrangement.

# Pharmaceutical Applications & Utility

The strategic value of **3-allyl-4-hydroxybenzaldehyde** lies in its orthogonal functionality.[2] The aldehyde allows for chain extension (e.g., Wittig reactions), while the ortho-allyl phenol motif is a "pre-cyclized" benzofuran.[2]

## Key Application: Synthesis of Treprostinil

One of the most authoritative examples of this molecule's utility is in the continuous flow synthesis of Treprostinil. The Claisen rearrangement is used to install the allyl group regioselectively, which is subsequently cyclized to form the tricyclic core of the drug.

## Application: Benzofuran Synthesis

The ortho-allyl phenol structure allows for rapid access to substituted benzofurans via oxidative cyclization.[2]

- Wacker-Type Oxidation: Palladium-catalyzed cyclization yields 2-methylbenzofurans.[2]
- Iodocyclization: Treatment with iodine/base yields 2-iodomethyl-2,3-dihydrobenzofurans, which can be further functionalized.[2]

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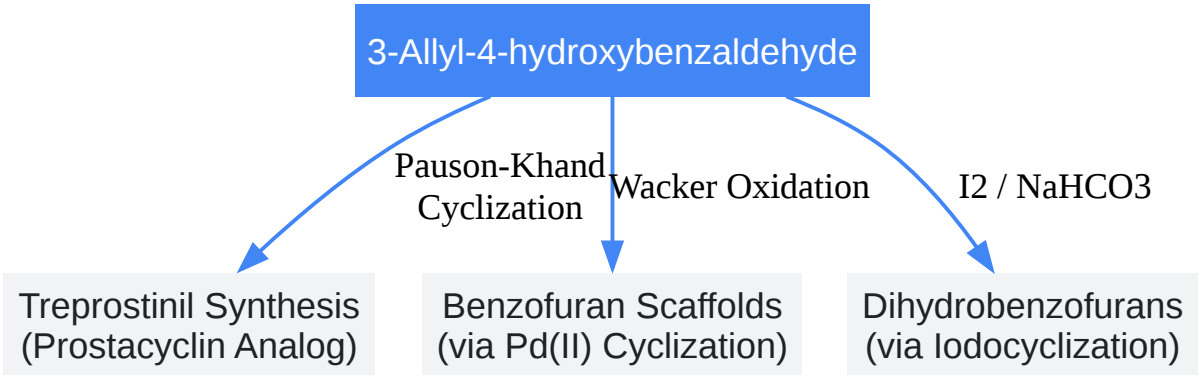


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Caption: Divergent synthesis pathways utilizing the allyl-phenol pharmacophore.

# Experimental Methodology

Protocol: Thermal Claisen Rearrangement Note: This protocol assumes the prior synthesis of 4-allyloxybenzaldehyde via standard Williamson ether synthesis.

## Reagents & Equipment[1][2][7]

- Substrate: 4-Allyloxybenzaldehyde (Pure, dry).[2]
- Solvent: None (Neat) or High-boiling solvent (e.g., N,N-Diethylaniline or Diphenyl ether) if temperature control is difficult.[2]
- Equipment: Round-bottom flask, Oil bath capable of 250°C, Inert gas (Argon/Nitrogen) manifold.[2]

## Step-by-Step Procedure

- Setup: Place 4-allyloxybenzaldehyde (10.0 g, 61.7 mmol) in a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
  - Critical Control Point: The system must be purged with Argon. Oxidation of the aldehyde or phenol at high temperatures is a primary failure mode.
- Reaction: Heat the neat oil to 210–220°C.

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- Observation: The reaction is exothermic. Monitor the internal temperature.[5] The starting material (O-allyl) will convert to the product (C-allyl).[2][5]
- Duration: Typically 2–6 hours. Monitor via TLC (Solvent: Hexanes/Ethyl Acetate 4:1).[2] The product usually has a lower R_f than the ether precursor due to the free phenolic -OH.

- Workup:
  - Cool the mixture to room temperature. The product often solidifies or becomes a viscous oil.
  - Dissolve the residue in diethyl ether and extract with 1M NaOH (The product is a phenol and will move to the aqueous layer; unreacted O-allyl ether stays in the organic layer).
  - Acidify the aqueous layer with 2M HCl to precipitate the product.
  - Extract with Ethyl Acetate, dry over $MgSO_4$, and concentrate.
- Purification: Recrystallize from minimal hot hexane/benzene or purify via silica gel flash chromatography.

## Analytical Validation (Expected Data)

- IR (ATR): ~3200 $cm^{-1}$ (Broad, O-H stretch), ~1680 $cm^{-1}$ (C=O aldehyde).[2]
- $^1H$ NMR ($CDCl_3$):
  - δ ~9.8 ppm (s, 1H, CHO).[2]
  - δ ~6.0 ppm (m, 1H, –CH=).
  - δ ~5.1 ppm (m, 2H, $=CH_2$).[2]
  - δ ~3.4 ppm (d, 2H, $Ar–CH_2–$).[2]
  - Diagnostic: The disappearance of the $O-CH_2$ doublet (~4.6 ppm) and appearance of the $Ar-CH_2$ doublet (~3.4 ppm) confirms rearrangement.[2]

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- To cite this document: BenchChem. [Technical Monograph: 3-Allyl-4-hydroxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1275283/docs#technical-monograph-3-allyl-4-hydroxybenzaldehyde]


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